

Application Notes and Protocols for Topical Ptd-dbm in Mouse Models

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Compound of Interest

Compound Name: Ptd-dbm

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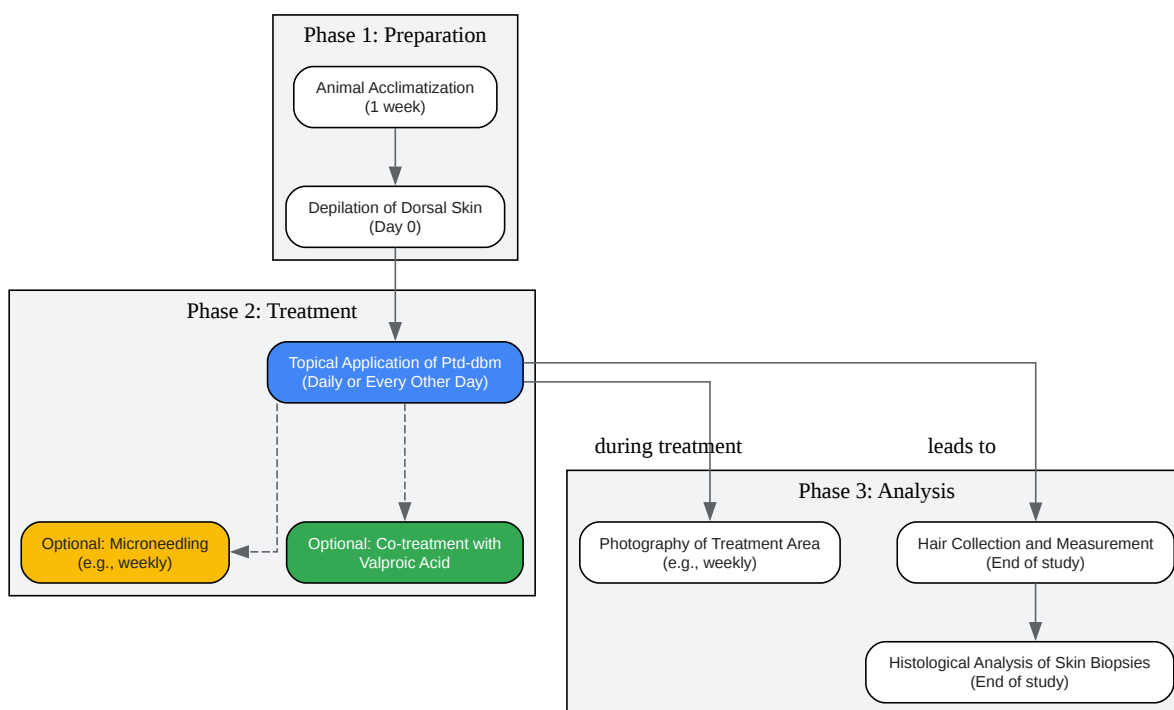
These application notes provide a comprehensive guide for the topical application of the **Ptd-dbm** peptide in mouse models of hair loss, particularly those related to Androgenetic Alopecia. The protocols are based on findings from preclinical studies and are intended to assist in the design and execution of similar research.

Introduction

The Protein transduction domain-fused Dishevelled-binding motif (**Ptd-dbm**) is a synthetic peptide designed to promote hair growth by modulating the Wnt/ β -catenin signaling pathway. This pathway is crucial for hair follicle development and regeneration. **Ptd-dbm** functions by competitively inhibiting the interaction between the CXXC-type zinc finger protein 5 (CXXC5) and the Dishevelled (Dvl) protein. CXXC5 is a negative regulator of the Wnt/ β -catenin pathway, and its binding to Dvl suppresses hair follicle development. By blocking this interaction, **Ptd-dbm** reactivates the Wnt/ β -catenin pathway, leading to the stimulation of hair regrowth and even the formation of new hair follicles.[1][2][3][4][5] Preclinical studies in mouse models have demonstrated that topical application of **Ptd-dbm** can effectively promote hair growth and that its efficacy can be enhanced when used in combination with other treatments like valproic acid and microneedling.[2][6][7][8]

Signaling Pathway

The Wnt/ β -catenin signaling pathway is a key regulator of hair follicle development and regeneration. In the context of androgenetic alopecia, the overexpression of CXXC5 has been observed in balding scalps.[9][10] CXXC5 binds to the Dvl protein, which is a crucial component upstream of β -catenin. This interaction inhibits the stabilization and nuclear translocation of β -catenin, thereby suppressing the transcription of target genes essential for hair follicle growth. **Ptd-dbm** is designed to mimic the Dvl-binding region of CXXC5, thus acting as a competitive inhibitor of the CXXC5-Dvl interaction. This frees Dvl to participate in the Wnt signaling cascade, leading to the stabilization and nuclear accumulation of β -catenin, which in turn activates gene expression programs that promote hair follicle proliferation and differentiation.[1][2][3][4]



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